

Technical Support Center: Synthesis of 3,5-Dimethyl-1H-pyrrole-2-carbaldehyde

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Compound of Interest

Compound Name: 3,5-Dimethyl-1H-pyrrole-2-carbaldehyde

Cat. No.: B1679895

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Welcome to the Technical Support Center for the synthesis of **3,5-Dimethyl-1H-pyrrole-2-carbaldehyde**. This guide is designed for researchers, scientists, and professionals in drug development, providing in-depth technical assistance to navigate the nuances of this synthetic procedure. Here, we address common challenges and frequently asked questions to help you optimize your reaction conditions, identify and mitigate the formation of impurities, and achieve high purity of your target compound.

I. Foundational Principles: The Vilsmeier-Haack Reaction

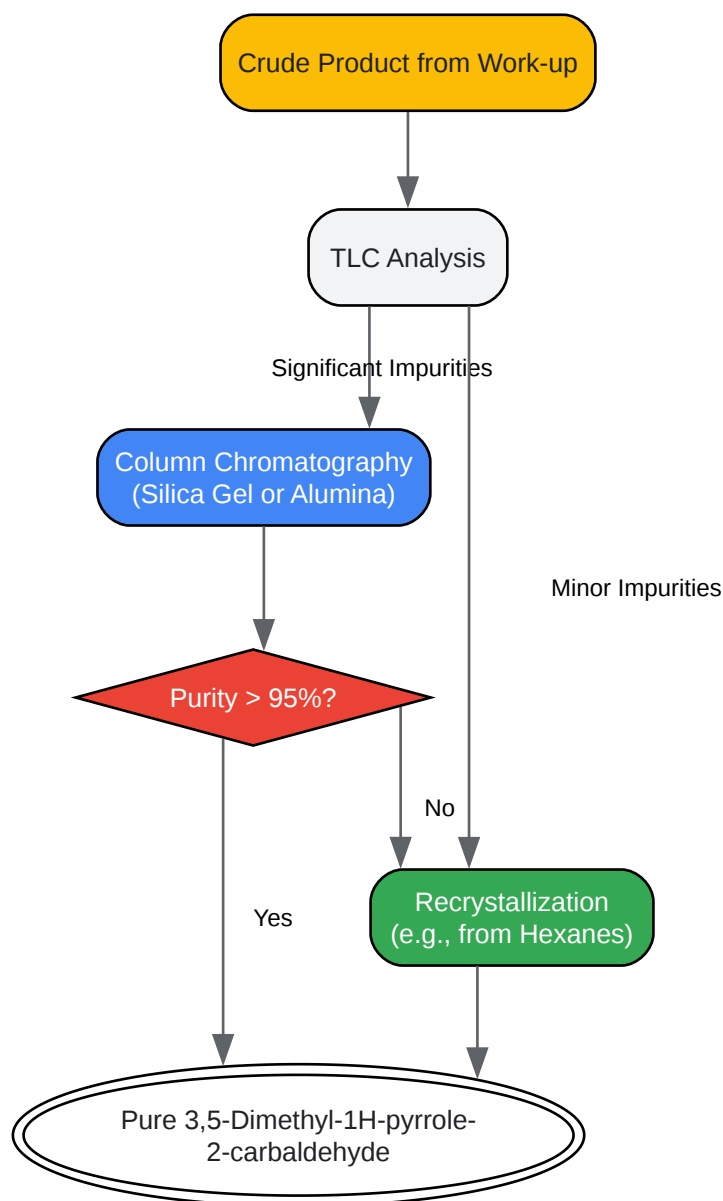
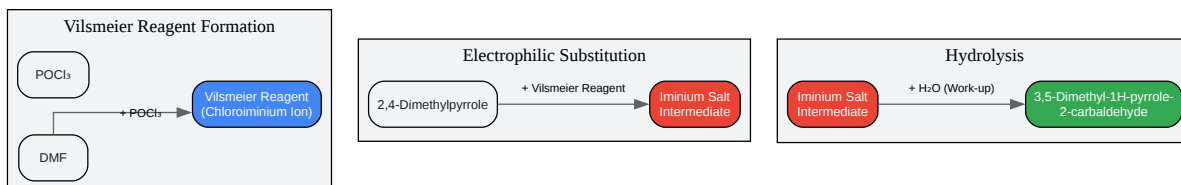
The synthesis of **3,5-Dimethyl-1H-pyrrole-2-carbaldehyde** is most commonly achieved through the Vilsmeier-Haack formylation of 2,4-dimethylpyrrole (also known as kryptopyrrole). This reaction is a powerful tool for the formylation of electron-rich aromatic and heteroaromatic compounds.^{[1][2]}

The reaction proceeds in three main stages:

- **Formation of the Vilsmeier Reagent:** In the initial step, a substituted amide, typically N,N-dimethylformamide (DMF), reacts with an acid halide, most commonly phosphorus oxychloride (POCl₃), to form a chloroiminium ion. This electrophilic species is known as the Vilsmeier reagent.^{[3][4]}

- Electrophilic Aromatic Substitution: The electron-rich pyrrole ring of 2,4-dimethylpyrrole attacks the electrophilic carbon of the Vilsmeier reagent. This attack preferentially occurs at the α -position (C5), which is the most electron-rich and sterically accessible site, leading to the formation of an iminium salt intermediate.^[5]
- Hydrolysis: The final step involves the hydrolysis of the iminium salt during aqueous work-up to yield the desired aldehyde, **3,5-Dimethyl-1H-pyrrole-2-carbaldehyde**.^{[6][7]}

Understanding this mechanism is crucial for troubleshooting, as deviations in any of these steps can lead to the formation of impurities.



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